

Personal protective equipment for handling 1,5-Dichloroanthraquinone

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Compound of Interest

Compound Name: 1,5-Dichloroanthraquinone

Cat. No.: B031372

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Essential Safety and Handling Guide for 1,5-Dichloroanthraquinone

This guide provides crucial safety and logistical information for handling **1,5-Dichloroanthraquinone**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and proper chemical management.

Compound Information:

- Name: **1,5-Dichloroanthraquinone**
- CAS Number: 82-46-2[1][2]
- Molecular Formula: C₁₄H₆Cl₂O₂[1][3]
- Appearance: Yellow powder[4][5]
- Hazards: Causes eye irritation. May cause skin, respiratory, and digestive tract irritation.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the primary defense against exposure. The following equipment is mandatory when handling **1,5-Dichloroanthraquinone**:

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Goggles or Glasses	Wear chemical safety goggles with side shields or tightly fitting safety glasses. [6] [7] These should conform to EN 166 (EU) or NIOSH (US) standards.
Skin and Body Protection	Gloves	Wear impervious, chemical-resistant gloves. Nitrile gloves are a suitable option. [6] Gloves must be inspected before use.
Lab Coat/Protective Clothing	A lab coat or other protective clothing should be worn to prevent skin exposure. [7]	
Respiratory Protection	Dust Respirator/Mask	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator (such as a type N95) should be worn. [1] [4] Use in a well-ventilated area is crucial. [4]

Operational Plan: Safe Handling Protocol

A systematic approach to handling **1,5-Dichloroanthraquinone** in a laboratory setting is vital.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area, preferably using a laboratory fume hood.[\[4\]](#)
- Locate and confirm the functionality of emergency equipment, including an eyewash station and a safety shower.[\[7\]](#)

- Keep containers of **1,5-Dichloroanthraquinone** tightly closed in a dry, cool, and well-ventilated place when not in use.[4][5]

2. Handling the Compound:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe in the dust.[7]
- Wash hands thoroughly after handling the compound.[4]

3. In Case of a Spill:

- For small spills, carefully sweep up the solid material.[4][5]
- Place the spilled solid into a suitable, labeled, and closed container for waste disposal.[4][5]
- Clean the contaminated surface thoroughly.

First Aid Measures

Immediate action is critical in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately. [4]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. [4]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. [4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [4]

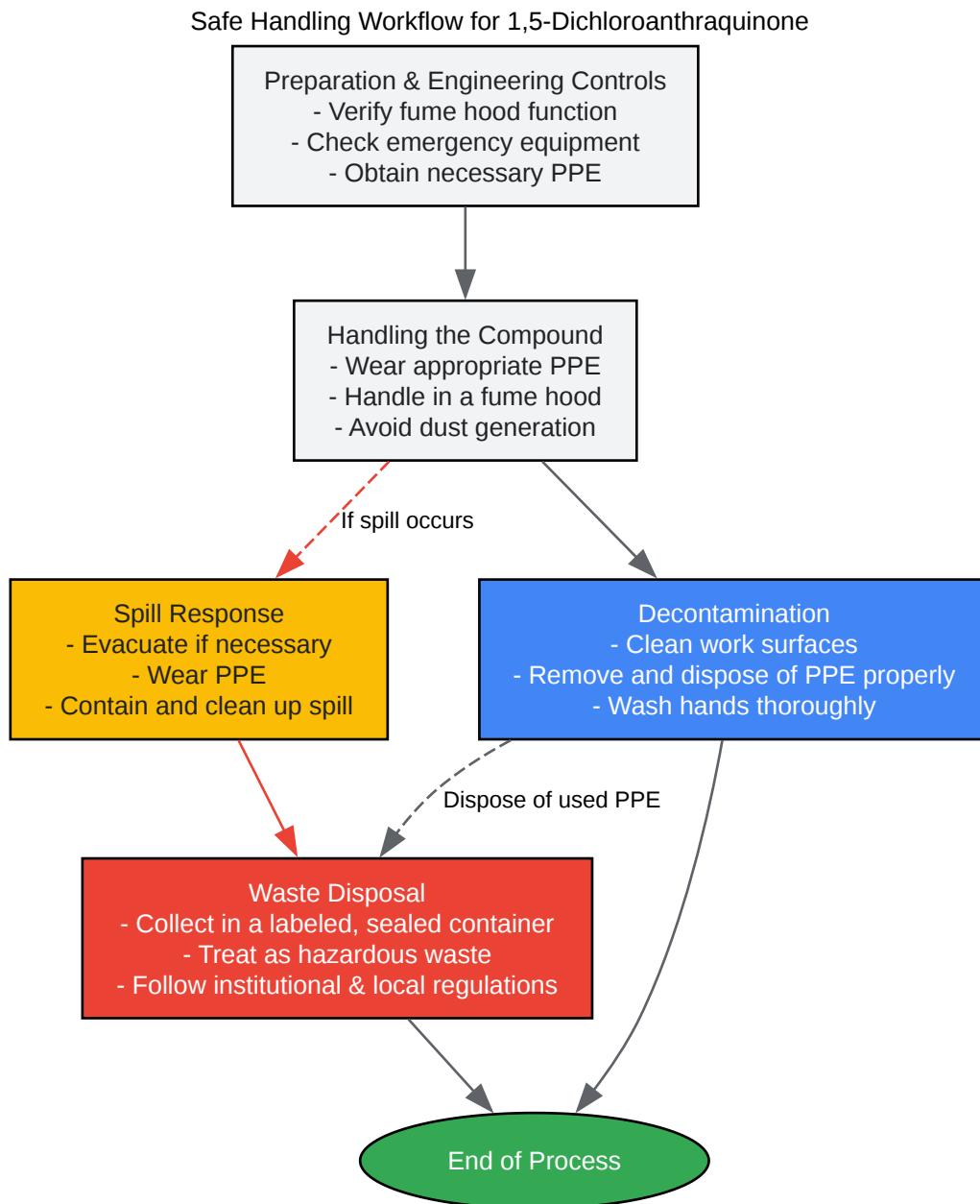
Disposal Plan

Proper disposal of **1,5-Dichloroanthraquinone** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[5\]](#)
- Disposal Method: Dispose of this material and its container as hazardous waste.[\[6\]](#) All waste contaminated with this compound should be collected by a licensed hazardous waste disposal service.
- Regulatory Compliance: Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[5\]](#) Do not empty into drains.[\[5\]](#)

Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **1,5-Dichloroanthraquinone**, from preparation to disposal.



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Caption: Workflow for the safe handling of **1,5-Dichloroanthraquinone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,5-Dichloroanthraquinone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b031372#personal-protective-equipment-for-handling-1-5-dichloroanthraquinone>

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